

"Ellagic acid dihydrate chemical structure and properties"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ellagic acid dihydrate*

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Ellagic Acid Dihydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ellagic acid is a naturally occurring polyphenolic compound found in numerous fruits, nuts, and seeds. It is known for its potent antioxidant, anti-inflammatory, and anti-proliferative properties, making it a subject of significant interest in the fields of nutrition, pharmacology, and drug development. This technical guide provides an in-depth overview of the chemical structure and diverse properties of its dihydrate form, offering valuable insights for researchers exploring its therapeutic potential.

Chemical Structure and Identification

Ellagic acid dihydrate is the hydrated form of ellagic acid, a dilactone of hexahydroxydiphenic acid. The planar molecules of ellagic acid are interconnected by hydrogen bonds to water molecules, forming crystalline layers.^[1]

Chemical Formula: C₁₄H₆O₈·2H₂O

IUPAC Name: 2,3,7,8-tetrahydroxy-[1]benzopyrano[5,4,3-cde][1]benzopyran-5,10-dione dihydrate

CAS Number: 476-66-4 (anhydrous)

Molecular Structure: The core structure consists of four fused rings, with hydroxyl groups attached at positions 2, 3, 7, and 8. The two lactone rings are key to its chemical reactivity and biological activity.

Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of **ellagic acid dihydrate** are crucial for its handling, formulation, and analysis. A summary of these properties is presented in the tables below.

Table 3.1: Physicochemical Properties of Ellagic Acid Dihydrate

Property	Value	Reference(s)
Molecular Weight	338.22 g/mol	[2][3]
Appearance	Slightly beige powder	[4]
Melting Point	>300 °C	[5]
Solubility	Soluble in DMSO (with sonication), 1M NaOH.[3] Insoluble in water.	[3]
pKa	Not available	

Table 3.2: Spectroscopic Data of Ellagic Acid

Technique	Wavelength/Shift	Reference(s)
UV-Vis (in PBS)	$\lambda_{\text{max}} = 276 \text{ nm}$	[6]
UV-Vis (in Methanol)	$\lambda_{\text{max}} = 254 \text{ nm, } 363 \text{ nm}$	[7]
$^1\text{H-NMR}$ (600 MHz, DMSO-d ₆)	$\delta 7.61 \text{ (s, 2H), } \delta 10.5 \text{ (br s, 4H)}$	[8]
$^{13}\text{C-NMR}$ (DMSO-d ₆)	$\delta 158.9, 148.2, 139.5, 136.2,$ $112.1, 110.2, 107.5$	[9][10]
FT-IR (KBr)	3150 cm^{-1} (O-H stretching), 1724 cm^{-1} (C=O stretching of lactone)	[11][12][13][14][15]

Biological and Pharmacological Properties

Ellagic acid dihydrate exhibits a wide range of biological activities, primarily attributed to its antioxidant and anti-inflammatory actions.

Antioxidant Activity

Ellagic acid is a potent antioxidant that can neutralize harmful free radicals, thereby protecting cells from oxidative stress and damage.[16] This activity is central to many of its other biological effects.

Anti-inflammatory Effects

Ellagic acid has demonstrated significant anti-inflammatory properties. It can modulate various inflammatory pathways, including the inhibition of pro-inflammatory cytokines and enzymes. Specifically, it has been shown to suppress the NF- κ B and MAPK signaling pathways, which are critical regulators of the inflammatory response.[1][5][17][18][19][20][21]

Anticancer Potential

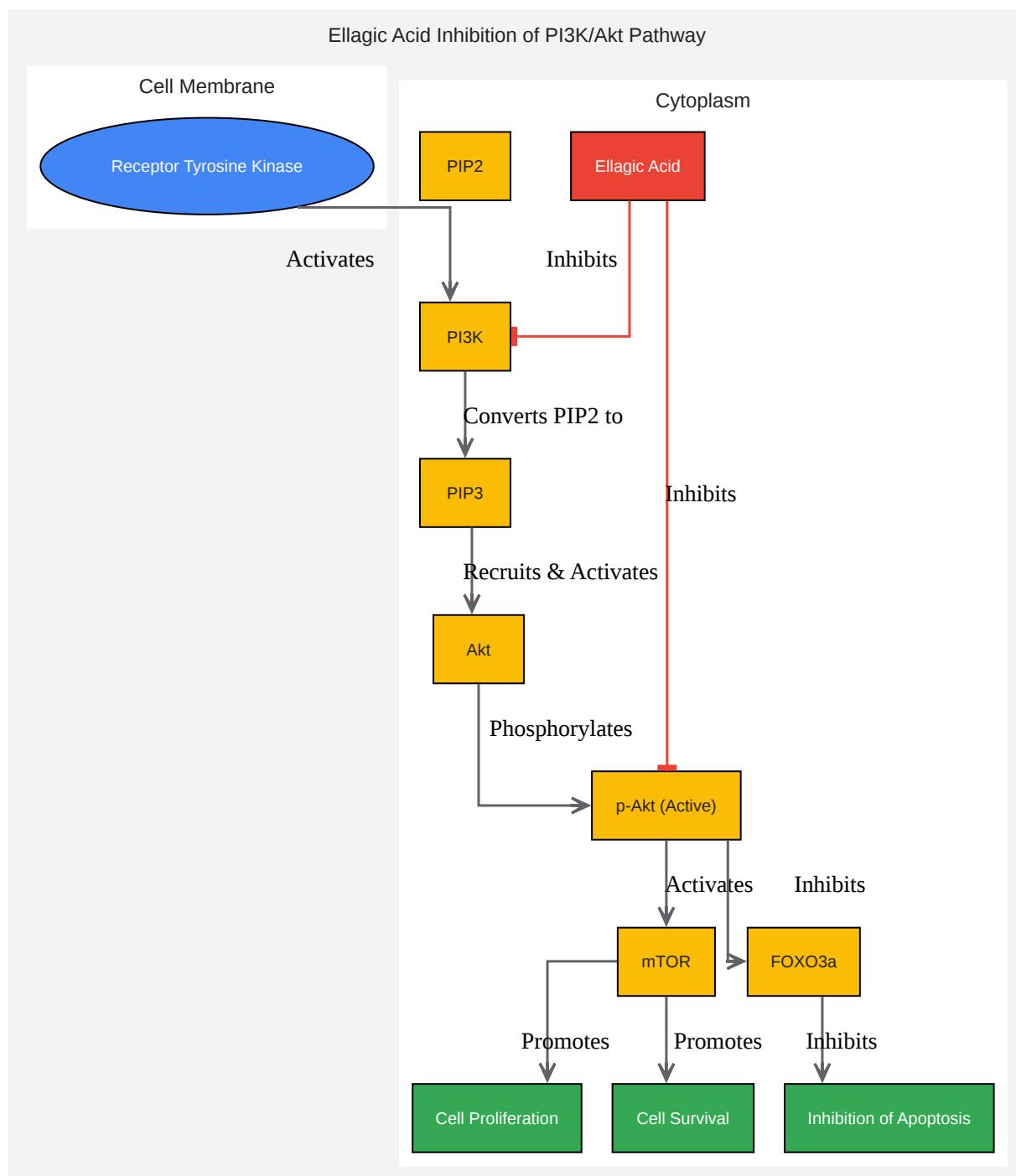
Extensive research has highlighted the anticancer potential of ellagic acid. It can inhibit the proliferation of cancer cells, induce apoptosis (programmed cell death), and suppress tumor growth. These effects are mediated through its influence on several key signaling pathways involved in cancer progression, such as the PI3K/Akt and MAPK pathways.[12][19][22][23]

Key Signaling Pathways Modulated by Ellagic Acid

Ellagic acid exerts its biological effects by interacting with and modulating several critical intracellular signaling pathways. Understanding these interactions is key to elucidating its mechanism of action and therapeutic potential.

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a crucial regulator of cell survival, proliferation, and growth. Ellagic acid has been shown to inhibit this pathway, leading to the induction of apoptosis and cell cycle arrest in cancer cells.[\[19\]](#)[\[20\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#) It achieves this by down-regulating the expression of PI3K and phosphorylated Akt (pAkt).[\[19\]](#)

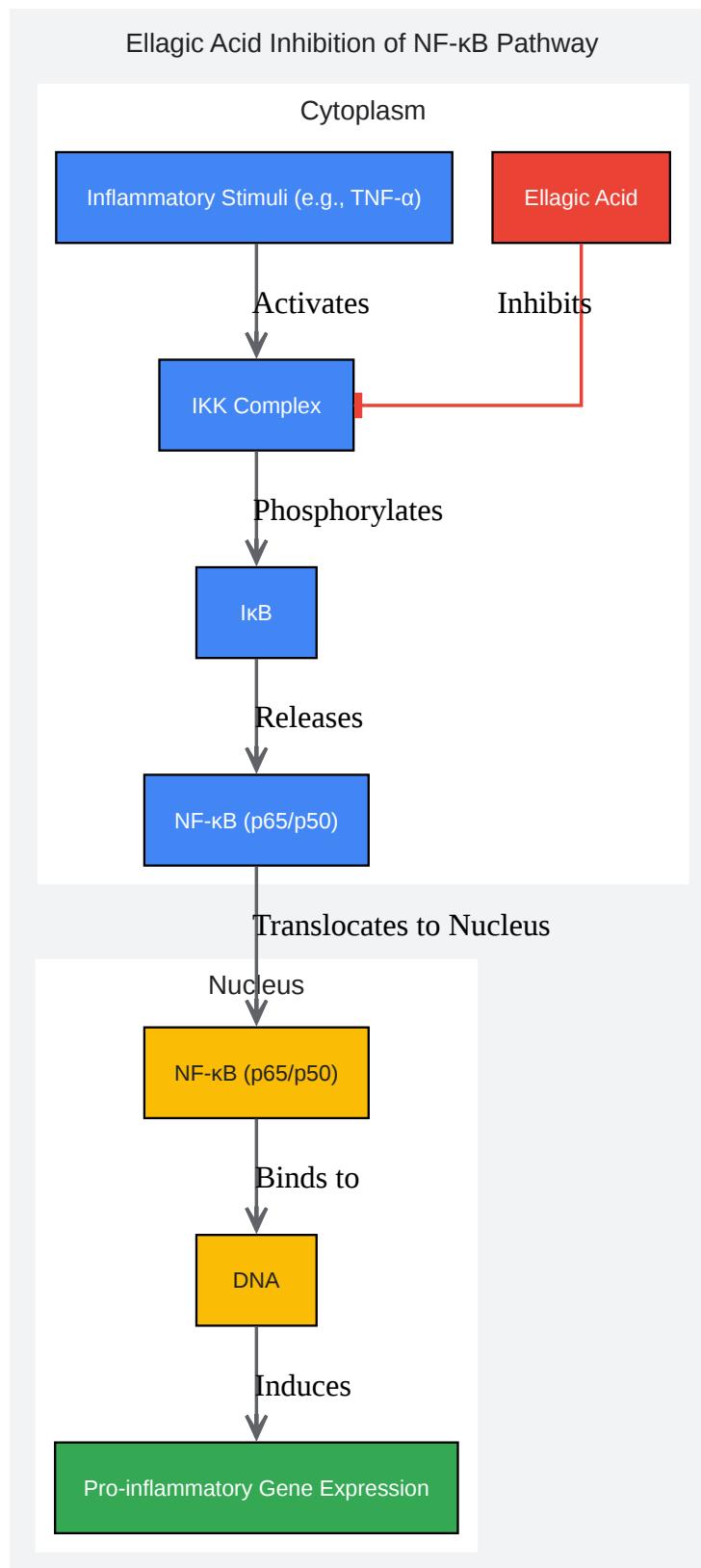


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Caption: Ellagic acid inhibits the PI3K/Akt pathway, reducing cell proliferation and survival.

NF-κB Signaling Pathway

The NF-κB pathway is a key regulator of inflammation and cell survival. Ellagic acid has been demonstrated to inhibit the activation of NF-κB, thereby reducing the expression of pro-inflammatory genes and promoting apoptosis in cancer cells.[\[5\]](#)[\[17\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[26\]](#)[\[27\]](#)

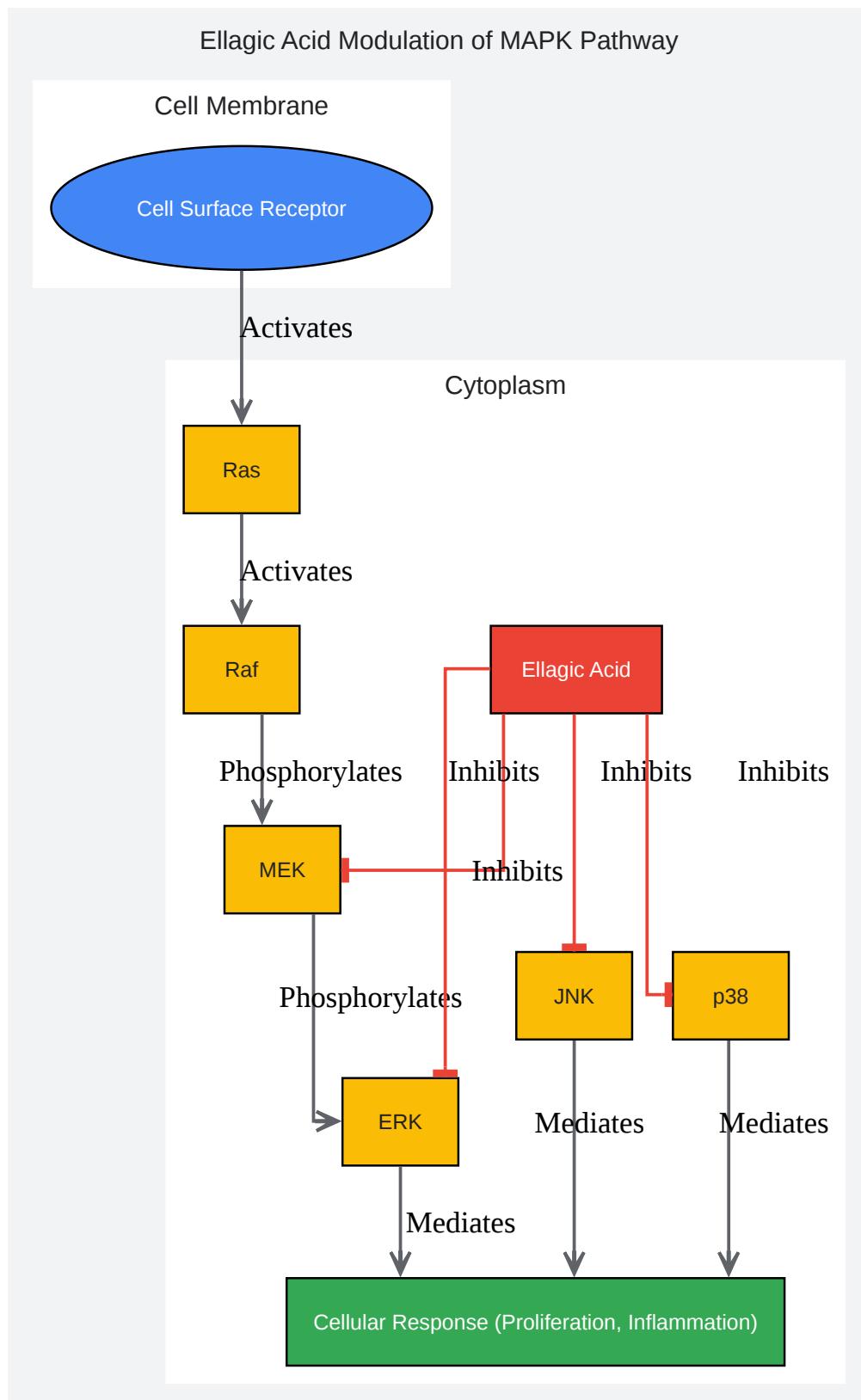


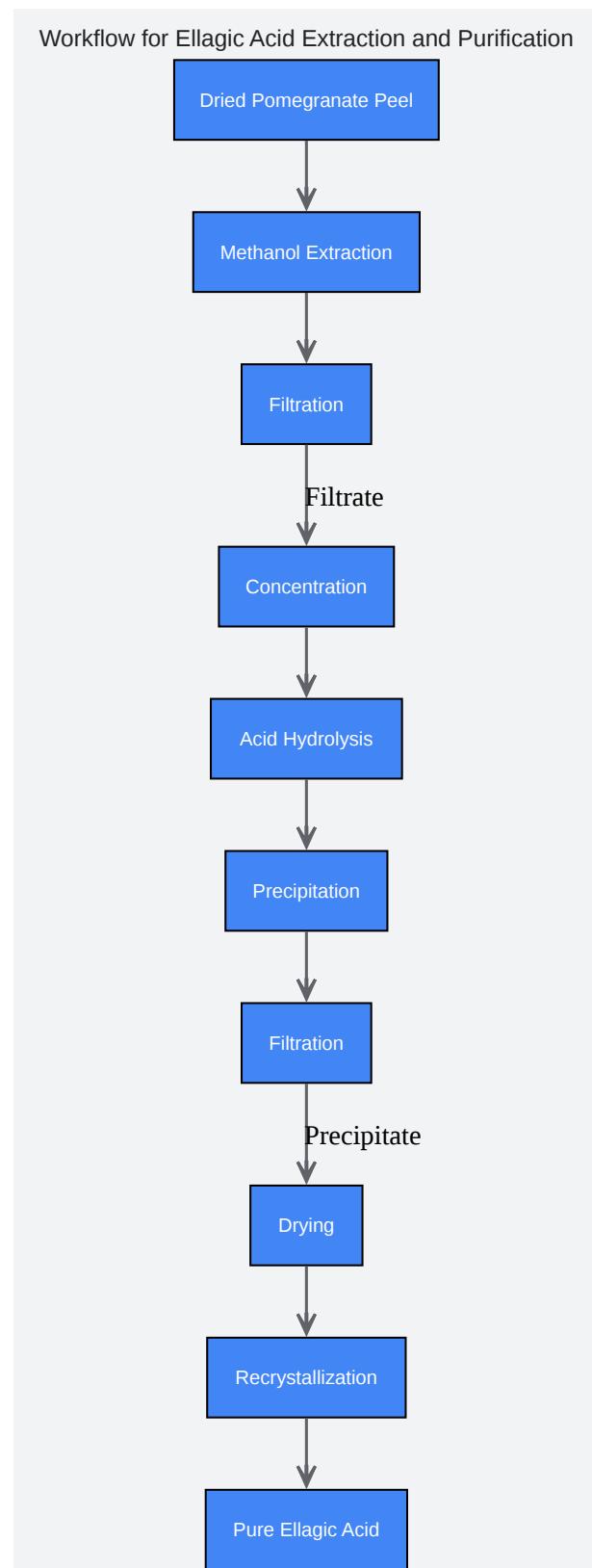
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Caption: Elagic acid blocks NF-κB activation, reducing pro-inflammatory gene expression.

MAPK Signaling Pathway

The MAPK signaling pathway is involved in a variety of cellular processes, including proliferation, differentiation, and apoptosis. Ellagic acid can modulate this pathway, often leading to the inhibition of cancer cell growth and the reduction of inflammatory responses.[\[1\]](#) [\[2\]](#)[\[18\]](#)[\[22\]](#)[\[28\]](#) It has been shown to suppress the phosphorylation of key MAPK components like ERK, JNK, and p38.[\[1\]](#)[\[18\]](#)[\[22\]](#)



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- To cite this document: BenchChem. ["Ellagic acid dihydrate chemical structure and properties"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2655513#ellagic-acid-dihydrate-chemical-structure-and-properties]

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